

FPR-A14: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *FPR-A14*

Cat. No.: *B15568941*

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This technical guide provides an in-depth overview of the formyl peptide receptor (FPR) agonist, **FPR-A14**, for researchers, scientists, and drug development professionals. This document outlines its chemical properties, mechanism of action, and relevant experimental protocols.

Core Chemical Properties and Identification

FPR-A14, a potent agonist of the formyl peptide receptor, is identified by the CAS number 329691-12-5.^{[1][2]} Its chemical and physical properties are summarized in the table below.

Property	Value	Source
CAS Number	329691-12-5	[1][3]
Molecular Formula	C23H20N2O5	[1]
Molecular Weight	404.42 g/mol	[1]
Purity	≥98% to ≥99%	[1][3]
Chemical Name	1,3-Benzodioxolane-5-carboxylic acid 4'-benzyloxy-3'-methoxybenzylidene hydrazide	
Solubility	Soluble to 100 mM in DMSO	[4]
Storage	Store at room temperature	

Mechanism of Action and Signaling Pathways

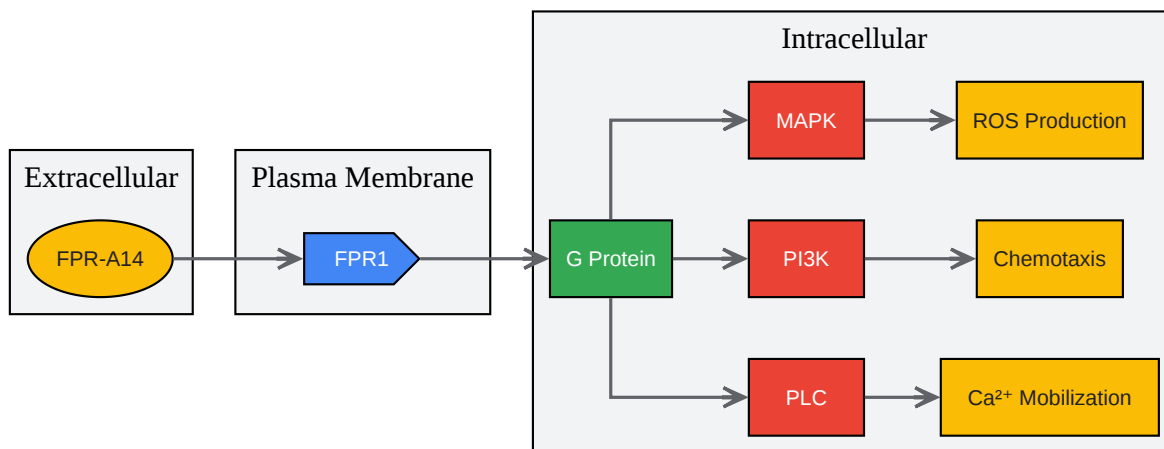
FPR-A14 functions as a potent agonist for the formyl peptide receptor 1 (FPR1), a G protein-coupled receptor (GPCR) primarily expressed on immune cells such as neutrophils.[1][3][5] Activation of FPR1 by ligands like **FPR-A14** initiates a cascade of intracellular signaling events crucial for host defense and inflammatory responses.[5][6]

Upon binding, **FPR-A14** induces a conformational change in the FPR1 receptor, leading to the dissociation of the G protein subunits. This event triggers multiple downstream signaling pathways, including:

- **Phospholipase C (PLC) Activation:** This pathway is a predominant signaling route for FPR1 activation.[6][7]
- **Mitogen-Activated Protein Kinase (MAPK) Pathway:** FPR1 activation also stimulates the MAPK signaling cascade.[5][6][7]
- **Phosphoinositide 3-Kinase (PI3K) Pathway:** This pathway is another key signaling route initiated by FPR1 agonists.[6]

These signaling cascades ultimately lead to various cellular responses, including chemotaxis, degranulation, production of reactive oxygen species (ROS), and mobilization of intracellular

calcium.[3][6][8]



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FPR-A14 signaling cascade.

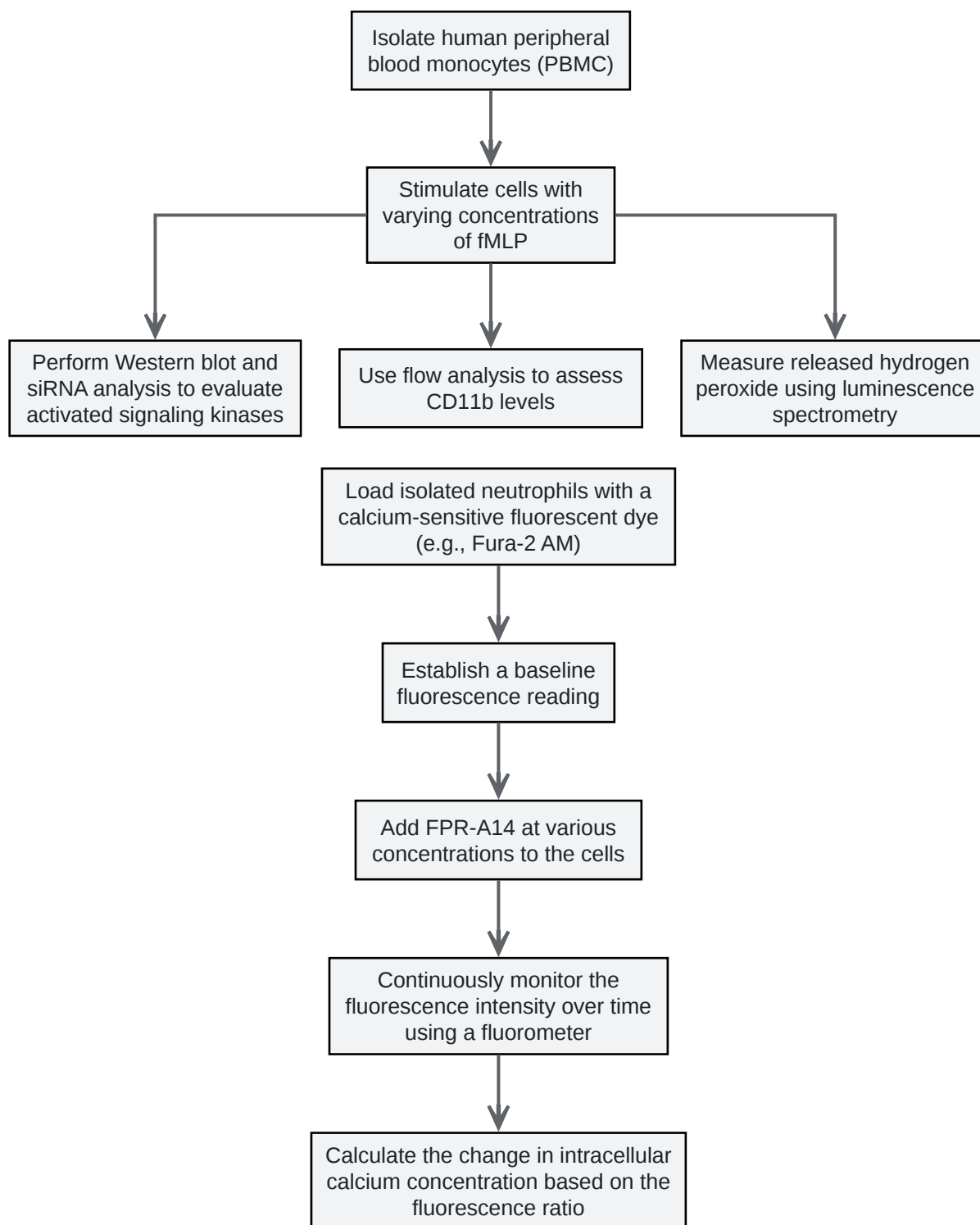
Experimental Protocols

The following are detailed methodologies for key experiments involving **FPR-A14**.

Neutrophil Chemotaxis Assay

This assay is used to evaluate the chemoattractant properties of **FPR-A14** on neutrophils.

Workflow:



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